

Application Note: Storage Stability and Reconstitution of PMX-53 Stock Solutions

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Compound of Interest

Compound Name: PMX 53c

Cat. No.: B1573934

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Executive Summary & Nomenclature Clarification

PMX-53 (also known as 3D53) is a potent, cyclic hexapeptide antagonist of the C5a receptor (CD88), widely used in inflammation and immunology research. Its high potency (IC₅₀ ~20 nM) and stability against proteolysis make it a critical tool in drug development.

Critical Nomenclature Note: The term "**PMX 53c**" is often encountered in two contexts:

- **Typographical Error:** Referring to the active antagonist PMX-53.
- **Control Peptide:** Referring to PMX-53C, an inactive control analog (often linear or sequence-modified, e.g., Trp replaced by Ala) used to validate C5aR specificity [1, 4].

This guide focuses on the active antagonist PMX-53, as it is the primary reagent for stock solution preparation. However, the physicochemical storage parameters described herein apply equally to the control peptide PMX-53C due to their structural similarity.

Physicochemical Profile

Understanding the chemical nature of PMX-53 is prerequisite to ensuring stock stability. The presence of Tryptophan (Trp) and the cyclic lactam bridge dictates specific handling requirements to prevent oxidation and hydrolysis.

Parameter	Specification	Technical Insight
Chemical Name	PMX-53 (3D53)	Acetyl-Phe-[Orn-Pro-dCha-Trp-Arg] (Cyclic)
Molecular Weight	896.09 g/mol	Mid-sized peptide; prone to aggregation at high conc.[1]
Solubility (DMSO)	~100 mg/mL (111 mM)	Preferred Solvent. Ensures complete solubilization.
Solubility (Water)	≥ 50 mg/mL	Feasible, but risk of saturation/precipitation is higher.
Critical Residues	Tryptophan (Trp)	Light & Oxygen Sensitive. Requires dark/inert storage.[2]
Structure	Cyclic Hexapeptide	High proteolytic stability; resistant to serum proteases.

Protocol: Preparation of Master Stock Solutions

To maximize shelf-life and reproducibility, stock solutions should be prepared in anhydrous DMSO rather than aqueous buffers.

Reagents Required[1][3][4][5]

- PMX-53 Lyophilized Powder (Store at -20°C protected from light).
- DMSO (Dimethyl Sulfoxide): Anhydrous, cell-culture grade (≥99.9%).
- Vials: Amber glass or opaque polypropylene (low-binding) to prevent photodegradation.
- Gas: Nitrogen or Argon (for overlay).

Step-by-Step Reconstitution Workflow

- Equilibration: Remove the lyophilized peptide vial from the freezer and allow it to equilibrate to room temperature (approx. 20–30 mins) before opening.

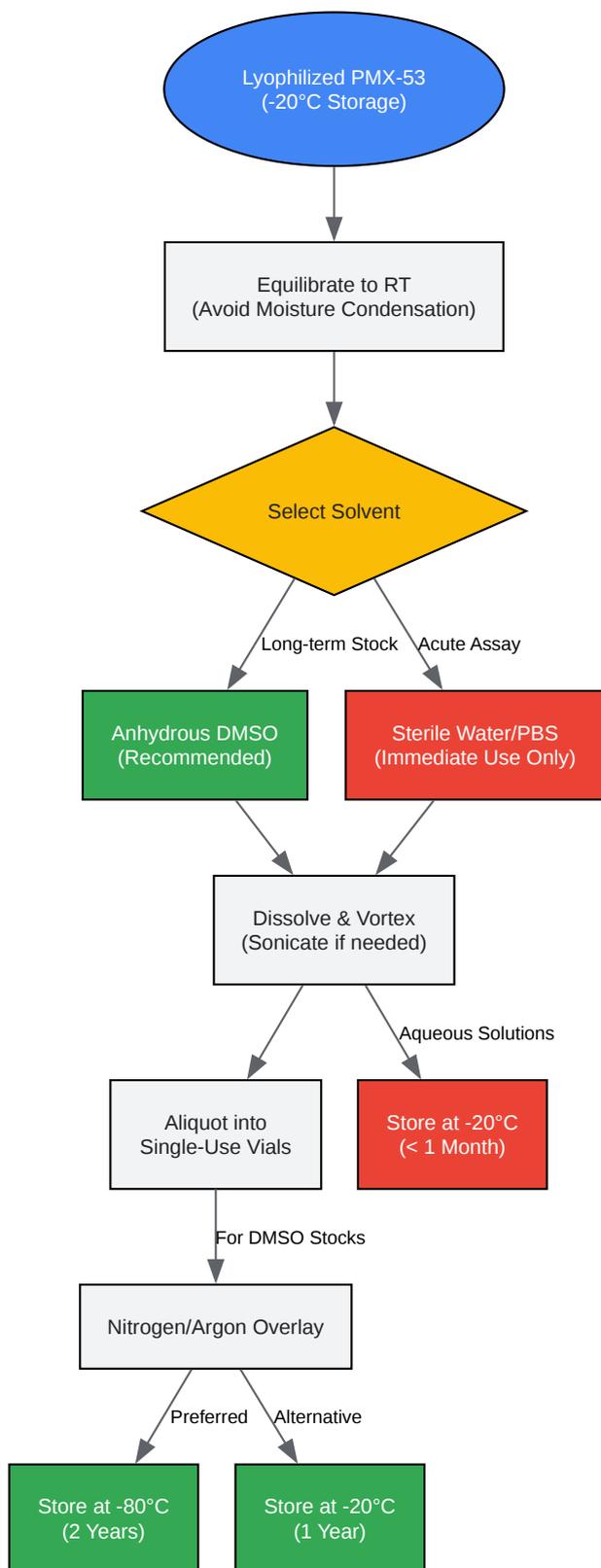
- Why? Opening a cold vial causes atmospheric moisture to condense on the hygroscopic peptide, leading to hydrolysis during storage [8].
- Solvent Addition: Add anhydrous DMSO to achieve a master stock concentration of 10 mM (approx. 8.96 mg/mL) or 25 mM.
 - Note: Avoid concentrations >50 mM for long-term storage to prevent potential aggregation.
- Dissolution: Vortex gently. If particulates remain, sonicate in a water bath for 15–30 seconds.
 - Observation: The solution should be clear and colorless.
- Aliquotting: Dispense into single-use aliquots (e.g., 20 μ L – 100 μ L).
 - Why? PMX-53 is stable, but repeated freeze-thaw cycles introduce moisture and oxygen, accelerating Trp oxidation.
- Inert Gas Overlay: Gently blow a stream of Nitrogen or Argon into the headspace of each vial before capping.
- Sealing: Cap tightly. Use Parafilm for extended storage periods (>6 months).

Storage Stability Specifications

The following stability data is synthesized from manufacturer certificates of analysis and pharmacokinetic studies [1, 7].

Storage Condition	Solvent	Estimated Stability	Risk Factor
-80°C	DMSO (Anhydrous)	2 Years	Minimal.[1] Best practice for master stocks.
-20°C	DMSO (Anhydrous)	1 Year	Acceptable for active use.[1]
-20°C	Aqueous (PBS/Water)	< 3 Months	Hydrolysis; pH shifts during freezing.
4°C	Aqueous	< 1 Week	Bacterial growth; deamidation.
Room Temp	DMSO	< 1 Month	Solvent evaporation; oxidation.

Diagram: Reconstitution & Storage Decision Tree



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Figure 1: Decision matrix for solvent selection and storage conditions to maximize PMX-53 integrity.

Advanced Protocol: Formulation for In Vivo Administration

For drug development applications requiring animal dosing, DMSO stocks must be diluted into a biocompatible vehicle. PMX-53 is hydrophobic; direct dilution into saline may cause precipitation.

Validated Formulation (Clear Solution) [1]:

- Starting Material: 20.8 mg/mL PMX-53 Stock in DMSO.[1]
- Sequential Addition (Do not premix aqueous and organic phases):
 - Step 1: Take 10% volume of DMSO Stock.[1]
 - Step 2: Add 40% volume of PEG300. Vortex to mix.
 - Step 3: Add 5% volume of Tween-80. Vortex.
 - Step 4: Slowly add 45% volume of Saline (0.9% NaCl).[1]
- Final Composition: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.
- Stability: Use immediately. Do not store diluted working solutions.

Quality Control & Troubleshooting

Verification of Integrity

If stock solutions have been stored >1 year or subjected to temperature excursions, verify purity via LC-MS.

- Expected Mass: $[M+H]^+ = 897.1$ Da.

- Impurities: Look for +16 Da peaks (Oxidation of Trp) or +18 Da peaks (Hydrolysis of lactam bridge).

Common Issues

Symptom	Cause	Remediation
Precipitation upon thawing	DMSO freezing artifacts or saturation.	Warm to 37°C and sonicate for 30s.
Loss of Activity	Oxidation of Tryptophan.	Ensure storage was dark/inert. [1][2] Check MS for +16 Da shift.
"Sticky" Pellet	Hygroscopic moisture absorption.	Lyophilize again or dissolve in higher volume of DMSO.[3][4]

References

- MedChemExpress (MCE).PMX-53 Product Datasheet & Storage Protocol. Retrieved from
- Tocris Bioscience.PMX 53: Biological Activity and Stability. Retrieved from
- SelleckChem.PMX-53 (3D53) Chemical Structure and Storage. Retrieved from
- Subramanian, H., et al. (2011).PMX-53 as a Dual CD88 Antagonist and an Agonist for Mas-Related Gene 2 (MrgX2) in Human Mast Cells. Molecular Pharmacology. Retrieved from
- Kumar, V., et al. (2020).Preclinical Pharmacokinetics of Complement C5a Receptor Antagonists PMX53 and PMX205 in Mice. ACS Omega. Retrieved from
- Creative Biolabs.PMX-53 Development Services and Chemical Properties.[5] Retrieved from
- Sigma-Aldrich.Peptide Solubility and Storage Guidelines. Retrieved from
- Thermo Fisher Scientific.Handling and Storage Instructions for Standard Peptides. Retrieved from

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Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. biocat.com](https://www.biocat.com) [[biocat.com](https://www.biocat.com)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [5. PMX-53 - Creative Biolabs](https://www.creative-biolabs.com) [[creative-biolabs.com](https://www.creative-biolabs.com)]
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